

Technical Guide: Spectroscopic Characterization of N-(Dimethylaminomethyl)-indole[1][2][3]

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Compound of Interest

Compound Name:	N-(Dimethylaminomethyl)-indole
CAS No.:	5379-79-3
Cat. No.:	B1609035

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Executive Summary

N-(Dimethylaminomethyl)-indole (also known as 1-(dimethylaminomethyl)indole) is the N-substituted Mannich base of indole.[1][2][3] It is chemically distinct from its thermodynamic isomer, Gramine (3-(dimethylaminomethyl)indole).[1][3]

For researchers and drug development professionals, distinguishing these two isomers is critical. While Gramine is the stable product of the standard Mannich reaction, the N-isomer is a kinetic product that behaves as a "masked" iminium ion.[3] It is highly reactive, prone to retro-Mannich decomposition, and serves as a potent amino-methylating agent in organic synthesis.[1][2][3]

This guide provides the definitive spectroscopic data (NMR, IR, MS) required to identify the N-isomer and validate its purity against the common C3-isomer contaminant.[1][3]

Part 1: Chemical Identity & Structural Logic[3]

The core structural feature of **N-(dimethylaminomethyl)-indole** is the aminal linkage (

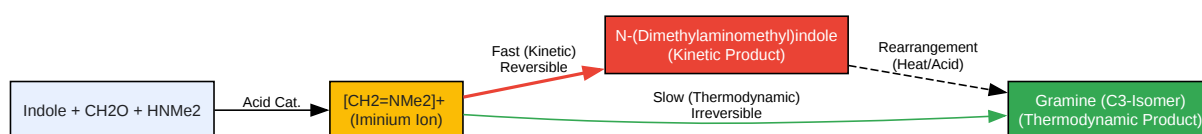
).[1][2][3] This creates a unique electronic environment compared to the benzylic-like linkage found in Gramine.[1][3]

Structural Comparison

Feature	N-(Dimethylaminomethyl)-indole (Target)	Gramine (Common Isomer)
Substitution Site	Nitrogen (Position 1)	Carbon (Position 3)
Functional Group	Aminal ()	Benzylic-like amine ()
Stability	Labile (Kinetic product)	Stable (Thermodynamic product)
Reactivity	Acts as equivalent	Acts as nucleophile or electrophile

Reaction Pathway Diagram

The following diagram illustrates the competitive formation of the N-isomer versus Gramine, highlighting the kinetic vs. thermodynamic control.



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Figure 1: Kinetic vs. Thermodynamic pathways in the Mannich reaction of indole.[1][3] The N-isomer is formed initially but rearranges to Gramine.[1][2]

Part 2: Spectroscopic Characterization[3]

Nuclear Magnetic Resonance (NMR)

The definitive proof of N-alkylation is the chemical shift of the methylene bridge (

).^[1] In the N-isomer, this group is flanked by two nitrogen atoms, causing a significant downfield shift compared to Gramine.^{[1][3]}

H NMR Data (400 MHz, CDCl

)

Proton Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
N-CH -N	4.90 – 5.05	Singlet	2H	Diagnostic Peak. Significantly downfield due to aminal effect (deshielding by 2 nitrogens).[1][2][3] In Gramine, this appears at ~3.70 ppm.[1][3]
N(CH)	2.30 – 2.45	Singlet	6H	Dimethylamino protons.[1][2][3]
Indole H-2	7.10 – 7.20	Doublet/Mlt	1H	C2 proton.[1][2][3] Often shifts slightly upfield compared to free indole due to N-substitution.[1][2][3]
Indole H-3	6.50 – 6.60	Doublet/Mlt	1H	C3 proton.[1][2][3] Crucial: This proton is present in the N-isomer but absent in Gramine.[1][3]
Aromatics	7.10 – 7.70	Multiplet	4H	Indole benzene ring protons (H4-H7).[1][2][3]

C NMR Data (100 MHz, CDCl₃)

Carbon Group	Shift (, ppm)	Assignment Logic
N-CH -N	70.0 – 75.0	Diagnostic Peak. Aminal carbon.[1][2][3] In Gramine, the C3-CH2 appears at ~54.0 ppm.[1][3]
N(CH)	40.0 – 42.0	Dimethylamino carbons.[1][2][3]
Indole C-2	~128.0	Indole C2.[1][2][3][4]
Indole C-3	~102.0	Indole C3.[1][2][3][4] Note: In Gramine, C3 is quaternary and shifts to ~110-115 ppm.[1][3]

Infrared Spectroscopy (IR)

IR is a rapid "Go/No-Go" test to distinguish the N-isomer from Gramine or starting material.[1][2][3]

- Absence of N-H: The most prominent feature of **N-(dimethylaminomethyl)-indole** is the absence of the sharp N-H stretching band (typically 3400–3200 cm

) found in free indole and Gramine.[1]

- C-H Stretches: 2900–2800 cm

(Aliphatic C-H from methyl groups).[1][3]

- Aromatic Ring: 1610, 1450 cm

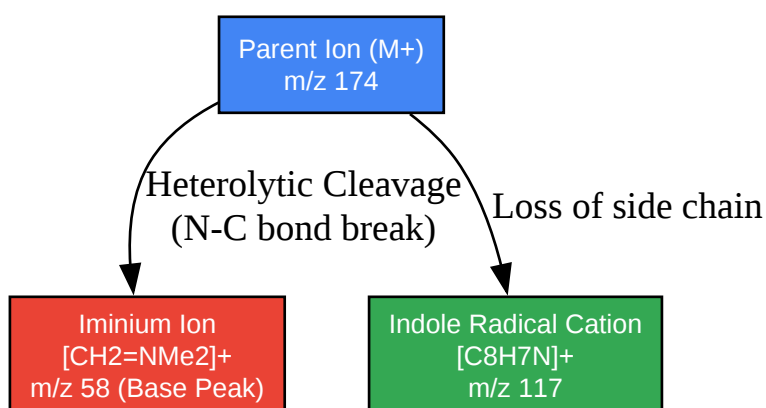
(Indole skeletal vibrations).[1][3]

Mass Spectrometry (MS)

The compound is labile under ionization. Soft ionization (ESI) is preferred, but EI data provides structural insight via fragmentation.[1][3]

- Molecular Ion (M⁺): m/z 174[1][4][5]
- Base Peak: m/z 58 ([1][3] The molecule readily loses the iminium ion.[3]
- Indole Fragment: m/z 117 ([1][3] Formed after the loss of the dimethylaminomethyl group.

Fragmentation Pathway Diagram[6]



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Figure 2: Primary fragmentation pathway in Mass Spectrometry.[1][3] The lability of the N-C bond dominates the spectrum.

Part 3: Experimental Protocol & Handling

Warning: **N-(Dimethylaminomethyl)-indole** is susceptible to hydrolysis and retro-Mannich decomposition.[1][2][3] It must be stored under anhydrous conditions, preferably at -20°C.

Synthesis Protocol (Aminal Exchange Method)

Note: Direct reaction of indole with formaldehyde/amine often yields Gramine.[3] To target the N-isomer, use bis(dimethylamino)methane.[1][3]

- Reagents:
 - Indole (1.0 eq)[1][4]
 - Bis(dimethylamino)methane (1.1 eq) - Acts as the electrophile source.[1]
 - Solvent: Anhydrous Acetonitrile or Benzene.[3]
- Procedure:
 - Dissolve indole in anhydrous solvent under Nitrogen atmosphere.[3]
 - Add bis(dimethylamino)methane dropwise at room temperature.[1][3]
 - Critical Step: Reflux is not recommended as it promotes rearrangement to the C3-isomer. [1][3] Stir at ambient temperature or mild heat (40°C) for 4–6 hours.
 - Monitor via TLC (Alumina plates preferred over Silica, as Silica acidity can catalyze rearrangement).[1][3]
- Workup:
 - Evaporate solvent under reduced pressure (keep bath temp < 40°C).[1][3]
 - The product is often an oil or low-melting solid.[1][3] Purification via distillation is difficult due to instability; recrystallization from dry ether/hexane is preferred if solid.[3]

Self-Validating Quality Check

To ensure you have the N-isomer and not Gramine:

- Run ¹H NMR: Look for the singlet at ~5.0 ppm. If the methylene signal is at 3.7 ppm, you have Gramine.[3]
- Run IR: Check for the absence of the N-H stretch at 3400 cm

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